

bisacodyl quality control testing pharmacopeial standards

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Compound Focus: Bisacodyl

CAS No.: 603-50-9

Cat. No.: S521384

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Bisacodyl Pharmacopeial Reference Standards

The following table lists the key pharmacopeial reference standards for **Bisacodyl** identified in the search results. These standards are used to ensure the identity, strength, quality, and purity of **Bisacodyl** in pharmaceutical products during quality control testing [1] [2].

Pharmacopeia	Intended Use	Form	Quantity	Storage	Source / Order Code
United States Pharmacopeia (USP) [1]	Quality tests and assays as specified in USP	Neat solid	Not specified	Not specified	USP Catalog #1074007
British Pharmacopoeia (BP) [2]	Laboratory tests as prescribed in BP	Neat solid	100 mg (unit quantity)	2-8°C	BP Catalog #BP047
European Pharmacopoeia (EP/EDQM) [3]	For system suitability	Neat solid	5 mg	+5°C ± 3°C	Order Code: Y0000694

Pharmacopeia	Intended Use	Form	Quantity	Storage	Source / Order Code
European Pharmacopoeia (EP/EDQM) [3]	For peak identification	Neat solid	10 mg	+5°C ± 3°C	Order Code: Y0000608

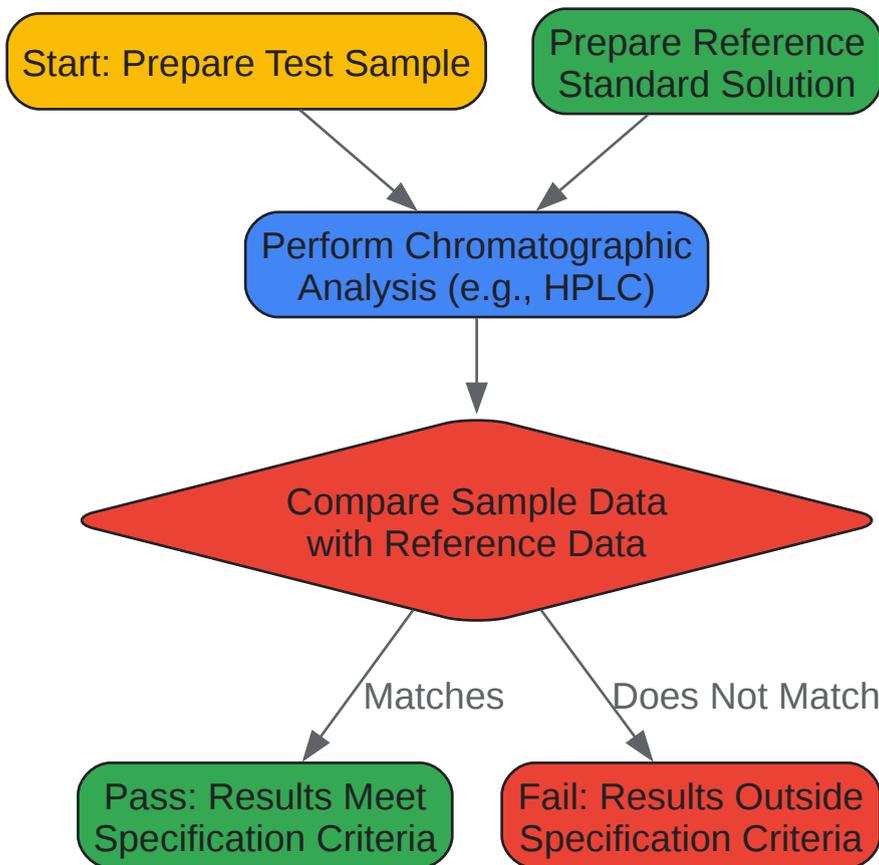
Standard Specifications and Testing Framework

Pharmacopoeial standards are the official compendia that define the quality control tests a drug substance must pass. The reference materials are highly characterized samples used to calibrate equipment and validate these test methods.

- **Chemical Identity:** The fundamental structure of **Bisacodyl** is defined by its CAS Registry Number, **603-50-9**, which is consistent across all pharmacopeias [1] [3] [2]. The molecular structure is represented by the SMILES string CC(=O)Oc1ccc(cc1)C(c2ccc(OC(C)=O)cc2)c3ccccc3 [1] [2].
- **Core Testing Applications:** Reference standards are essential for chromatographic and spectroscopic methods. The EP/EDQM, for instance, provides specific standards for **system suitability** (ensuring the analytical system is working properly) and **peak identification** (confirming the identity of the **Bisacodyl** peak in a chromatogram) [3].
- **Handling and Storage:** These standards often have limited shelf lives, and adherence to storage conditions is critical for maintaining their integrity. The BP standard must be stored at **2-8°C**, and the EP standards at **+5°C ± 3°C** [3] [2].

Experimental Protocols for Quality Control

While the search results do not provide full experimental data, the general workflow for using these standards in pharmacopoeial testing typically follows this process:



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Key steps in the protocol include:

- **Standard Solution Preparation:** Accurately weigh the **Bisacodyl** reference standard and prepare a solution of known concentration as prescribed in the specific pharmacopeia monograph [1] [2].
- **System Suitability Testing:** Before running the actual test samples, the analytical system (e.g., HPLC) is tested with the reference standard to ensure it meets predefined parameters like resolution, tailing factor, and precision [3].
- **Comparative Analysis:** The test sample is analyzed alongside the reference standard. Parameters such as retention time (for identification) and peak area (for assay/quantification) are compared against the standard [3].

Sourcing and Application Guidance

- **Official Sources:** Pharmacopeial reference standards should be procured directly from the official organizations (USP, BP, EDQM) or their authorized distributors, such as Sigma-Aldrich [1] [2].

- **Regulatory Compliance:** For a global market, consulting multiple pharmacopeias (USP, BP, EP) is a common practice to ensure comprehensive quality control and meet the requirements of different regulatory regions.
- **Monograph-Specific Use:** Each standard is explicitly intended for use "as specifically prescribed" in its respective pharmacopeia's monograph for **Bisacodyl**. The monograph details the exact tests, methods, and acceptance criteria [1] [2].

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References

1. Bisacodyl USP Reference Standard CAS 603-50-9 ... [sigmaaldrich.com]
2. Bisacodyl British Pharmacopoeia (BP) Reference Standard [sigmaaldrich.com]
3. | EP | Reference Bisacodyl | EDQM | PharmaCompass.com Standards [pharmacompass.com]

To cite this document: Smolecule. [bisacodyl quality control testing pharmacopeial standards].

Smolecule, [2026]. [Online PDF]. Available at:

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